

Technical Guide: Mechanism & Utility of 8-Chloro-4-methylquinolin-2(3H)-one

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Compound of Interest

Compound Name: 8-Chloro-4-methylquinolin-2(3H)-one

Cat. No.: B12358103

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Executive Summary

8-Chloro-4-methylquinolin-2(3H)-one (CAS: 54904-38-0) is a privileged heterocyclic scaffold used primarily as a high-value intermediate in medicinal chemistry. It belongs to the 4-substituted-2-quinolinone class, a structural motif recognized for its versatility in targeting G-protein coupled receptors (GPCRs), ion channels (specifically the NMDA receptor), and bacterial topoisomerases.

While often utilized as a synthetic building block, the molecule itself possesses intrinsic pharmacophoric properties due to its lactam-lactim tautomerism, allowing it to serve as a hydrogen bond donor/acceptor pair in enzyme active sites. This guide explores its chemical reactivity, potential mechanisms of action in biological systems, and protocols for its synthesis and application.

Chemical Identity & Physicochemical Properties[1][2][3][4]

Property	Data
IUPAC Name	8-Chloro-4-methylquinolin-2(1H)-one
CAS Number	54904-38-0
Molecular Formula	C ₁₀ H ₈ ClNO
Molecular Weight	193.63 g/mol
Core Scaffold	Quinolin-2(1H)-one (Carbostyryl)
Key Substituents	Chlorine (C-8), Methyl (C-4), Carbonyl (C-2)
pKa (Calculated)	~10.5 (Amide NH)
LogP	~2.5
Solubility	Soluble in DMSO, DMF; sparingly soluble in water

Mechanism of Action: Pharmacological Targets

Although often a precursor, the 8-chloro-4-methyl-2-quinolinone core exhibits specific biological activities driven by its electronic and steric profile.

NMDA Receptor Antagonism (Glycine Site)

The 2-quinolinone scaffold is a well-established pharmacophore for antagonism at the glycine binding site of the N-methyl-D-aspartate (NMDA) receptor.

- Mechanism:** The lactam moiety (NH-C=O) mimics the carboxylic acid/ammonium zwitterion of glycine.
- Binding Mode:** The amide proton (N1-H) acts as a hydrogen bond donor to the receptor backbone (typically Pro124 or Thr126 in the NR1 subunit), while the carbonyl oxygen (C2=O) accepts a hydrogen bond.
- Role of 8-Chloro:** The chlorine atom at position 8 provides lipophilic bulk that fills a hydrophobic pocket within the receptor, enhancing binding affinity compared to the unsubstituted analog.

- Role of 4-Methyl: The methyl group restricts conformational flexibility and directs the molecule's orientation within the binding cleft.

Antimicrobial Activity (DNA Gyrase Inhibition)

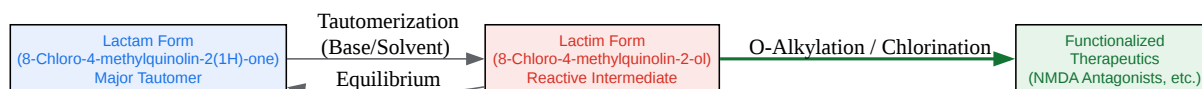
Analogous to fluoroquinolones, 2-quinolinones can interact with bacterial type II topoisomerases (DNA gyrase and Topoisomerase IV).

- Mechanism: The planar tricyclic system intercalates into the DNA-enzyme cleavage complex.
- Stabilization: The 8-chloro substituent stabilizes the drug-enzyme-DNA ternary complex via halogen bonding or hydrophobic interactions, preventing DNA religation and triggering bacterial cell death.

Synthetic Mechanism: Lactam-Lactim Tautomerism

The compound's utility as an intermediate relies on its ability to tautomerize.

- Lactam Form (Preferred): 2(1H)-one. Stable in solid state and neutral solution.
- Lactim Form (Reactive): 2-hydroxyquinoline. Accessible under basic conditions or in the presence of electrophiles.
- Utility: This equilibrium allows for O-alkylation (ethers) or conversion to 2-chloroquinolines (using POCl₃), which are precursors for cross-coupling reactions.



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Caption: Tautomeric equilibrium of the quinolinone scaffold facilitating diverse synthetic pathways.

Experimental Protocols

Synthesis via Knorr Quinoline Cyclization

This protocol synthesizes the target from 2-chloroaniline and ethyl acetoacetate.

Reagents:

- 2-Chloroaniline (1.0 eq)
- Ethyl acetoacetate (1.2 eq)
- Polyphosphoric acid (PPA) or Sulfuric acid (H_2SO_4)

Workflow:

- Condensation: Mix 2-chloroaniline and ethyl acetoacetate. Heat to 110°C to form the intermediate acetoacetanilide. Remove ethanol byproduct via distillation.
- Cyclization: Add the intermediate to pre-heated PPA ($100\text{--}120^\circ\text{C}$). Stir for 2-3 hours. The acid catalyzes the intramolecular electrophilic aromatic substitution.
- Quenching: Pour the reaction mixture onto crushed ice/water with vigorous stirring.
- Isolation: The solid 8-chloro-4-methylquinolin-2(1H)-one precipitates.[\[1\]](#) Filter and wash with water.[\[1\]](#)
- Purification: Recrystallize from ethanol or DMF.

Conversion to 2,8-Dichloro-4-methylquinoline (Key Intermediate)

To utilize the scaffold for coupling reactions (e.g., Suzuki-Miyaura), the 2-oxo group is converted to a chloride.

Protocol:

- Suspend 8-chloro-4-methylquinolin-2(1H)-one (1.0 g) in POCl_3 (5 mL).
- Reflux at 105°C for 2 hours. The suspension will clear as the reaction proceeds.

- Evaporate excess POCl_3 under reduced pressure.
- Neutralize the residue with saturated NaHCO_3 solution (Caution: Gas evolution).
- Extract with dichloromethane (DCM), dry over MgSO_4 , and concentrate to yield the 2-chloro derivative.

In Vitro NMDA Binding Assay (Glycine Site)

To validate biological activity, a radioligand binding assay is used.

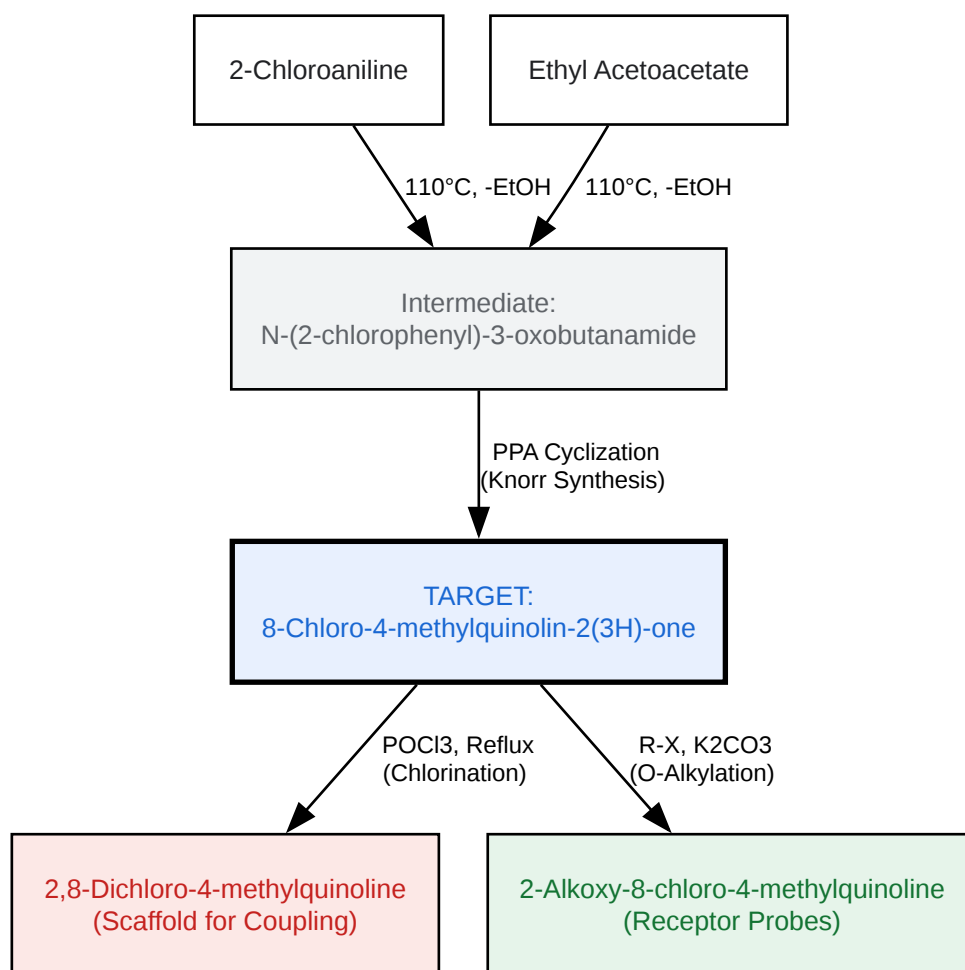
Materials:

- Rat brain cortical membranes (rich in NMDA receptors).
- Radioligand: $[\text{^3H}]$ -Glycine or $[\text{^3H}]$ -MDL 105,519.
- Test Compound: **8-Chloro-4-methylquinolin-2(3H)-one** (dissolved in DMSO).

Steps:

- Incubation: Incubate membranes (100 μg protein) with 10 nM $[\text{^3H}]$ -Glycine and varying concentrations of the test compound (0.1 nM – 100 μM) in HEPES buffer (pH 7.4) for 60 min at 4°C.
- Filtration: Terminate reaction by rapid filtration through glass fiber filters (GF/B) pre-soaked in 0.1% polyethyleneimine.
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC_{50} .

Visualization of Synthetic Utility



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Caption: Synthetic pathway from precursors to the target scaffold and its downstream derivatives.

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